

# An In-depth Technical Guide on 3-(Pyridin-2-yl)propan-1-amine

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## Compound of Interest

Compound Name: 3-(Pyridin-2-yl)propan-1-amine

Cat. No.: B102883

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This guide provides essential physicochemical data for **3-(Pyridin-2-yl)propan-1-amine**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

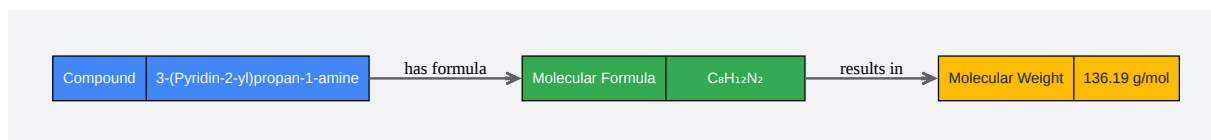
## Physicochemical Data

The molecular formula and molecular weight are fundamental properties for any chemical compound, crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	PubChem[1]
Molecular Weight	136.19 g/mol	PubChem, Sunway Pharm Ltd, Benchchem[1][2][3]
Monoisotopic Mass	136.100048391 Da	PubChem[1]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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## References

- 1. 3-(Pyridin-2-yl)propan-1-amine | C<sub>8</sub>H<sub>12</sub>N<sub>2</sub> | CID 3159614 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. 3-(Pyridin-2-yl)propan-1-amine|Research Chemical [benchchem.com]
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